

Physicochemical Properties of Atropine Oxide Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Atropine oxide hydrochloride*

Cat. No.: *B1665318*

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Introduction

Atropine oxide hydrochloride, a derivative of the well-known anticholinergic agent atropine, presents a unique profile of physicochemical properties critical for its consideration in research and pharmaceutical development. As a tertiary amine N-oxide, it exhibits distinct characteristics compared to its parent compound, influencing its solubility, stability, and interaction with biological systems. This technical guide provides a comprehensive overview of the core physicochemical properties of **Atropine oxide hydrochloride**, complete with experimental methodologies and visual representations of its mechanism of action and analytical workflows.

Core Physicochemical Properties

The fundamental physicochemical characteristics of **Atropine oxide hydrochloride** are summarized below. This data is essential for formulation development, analytical method design, and understanding its pharmacokinetic profile.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₄ ClNO ₄	[1][2]
Molecular Weight	341.83 g/mol	[1][3]
CAS Number	4574-60-1	[1][2]
Appearance	White to pale beige solid	[1][4]
Melting Point	192-193 °C	[1][3]
Solubility	Slightly soluble in DMSO, Methanol, and Ethanol (enhanced by heating and sonication).	[1][4]
pKa	Estimated around 9.5 (pKb of amine oxides is ~4.5)	[5]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and identification of **Atropine oxide hydrochloride**. While specific spectra for this derivative are not widely published, data for the parent compound, atropine, and its salts provide a strong reference.

Spectroscopic Technique	Expected Characteristics
^1H NMR	Spectral data for atropine hydrochloride is available and can be used as a reference. Key signals would include those for the aromatic protons of the phenyl group, the tropane ring protons, and the N-methyl group. The N-oxide formation would likely induce shifts in the protons adjacent to the nitrogen atom.
^{13}C NMR	Similar to ^1H NMR, the carbon spectrum would show characteristic peaks for the phenyl, ester, and tropane moieties. The carbon atoms bonded to the nitrogen would be most affected by N-oxidation.
Infrared (IR) Spectroscopy	The IR spectrum is expected to show characteristic absorption bands for the hydroxyl group (O-H stretch), the ester carbonyl group (C=O stretch), the C-O stretch, and aromatic C-H bonds. The N-O bond of the amine oxide would also have a characteristic absorption.
Mass Spectrometry (MS)	Mass spectrometry would confirm the molecular weight of the compound. Fragmentation patterns would likely involve the loss of the tropane acid moiety and fragmentation of the tropane ring.

Experimental Protocols

Detailed methodologies are crucial for the accurate determination of the physicochemical properties of **Atropine oxide hydrochloride**. The following are generalized protocols that can be adapted for this specific compound.

Melting Point Determination

Methodology: The melting point can be determined using a standard capillary melting point apparatus. A small, finely powdered sample of **Atropine oxide hydrochloride** is packed into a

capillary tube. The tube is placed in the apparatus, and the temperature is gradually increased. The temperature range from which the substance begins to melt to when it is completely liquid is recorded as the melting point.

Solubility Determination

Methodology (Shake-Flask Method):

- Add an excess amount of **Atropine oxide hydrochloride** to a known volume of the desired solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- Agitate the flask at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant and filter it to remove any remaining solid particles.
- Analyze the concentration of the dissolved **Atropine oxide hydrochloride** in the filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- The determined concentration represents the solubility of the compound in that solvent at the specified temperature.

pKa Determination

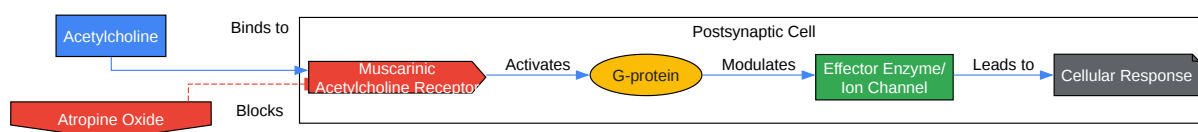
Methodology (Potentiometric Titration):

- Prepare a solution of **Atropine oxide hydrochloride** of known concentration in water.
- Titrate the solution with a standardized solution of a strong base (e.g., NaOH) while monitoring the pH using a calibrated pH meter.
- Record the pH values after each addition of the titrant.
- Plot the pH of the solution as a function of the volume of titrant added.

- The pKa can be determined from the titration curve, typically at the half-equivalence point where half of the amine has been neutralized.

Mechanism of Action and Signaling Pathway

Atropine oxide, the active moiety of **Atropine oxide hydrochloride**, functions as a competitive antagonist of muscarinic acetylcholine receptors (mAChRs).[6] These receptors are involved in a wide range of physiological processes mediated by the parasympathetic nervous system.



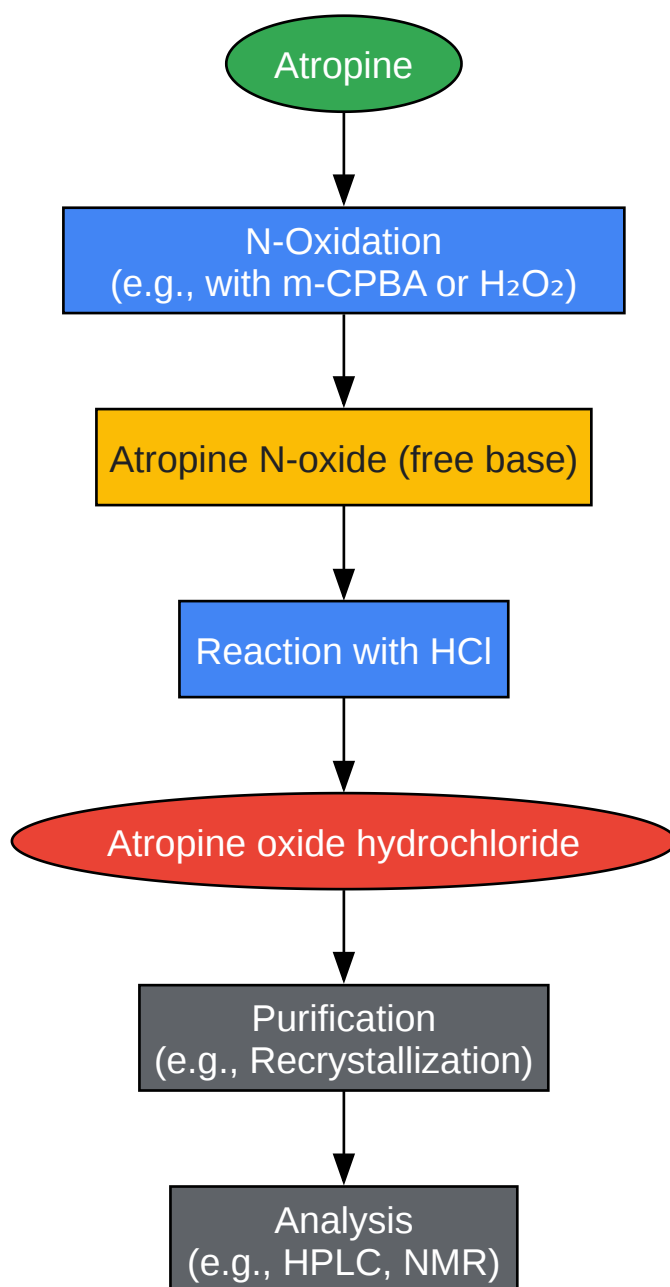
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Caption: Competitive antagonism of the muscarinic acetylcholine receptor by Atropine Oxide.

Experimental Workflows

Synthesis of Atropine Oxide Hydrochloride

The synthesis of **Atropine oxide hydrochloride** typically involves the N-oxidation of atropine followed by salt formation with hydrochloric acid.

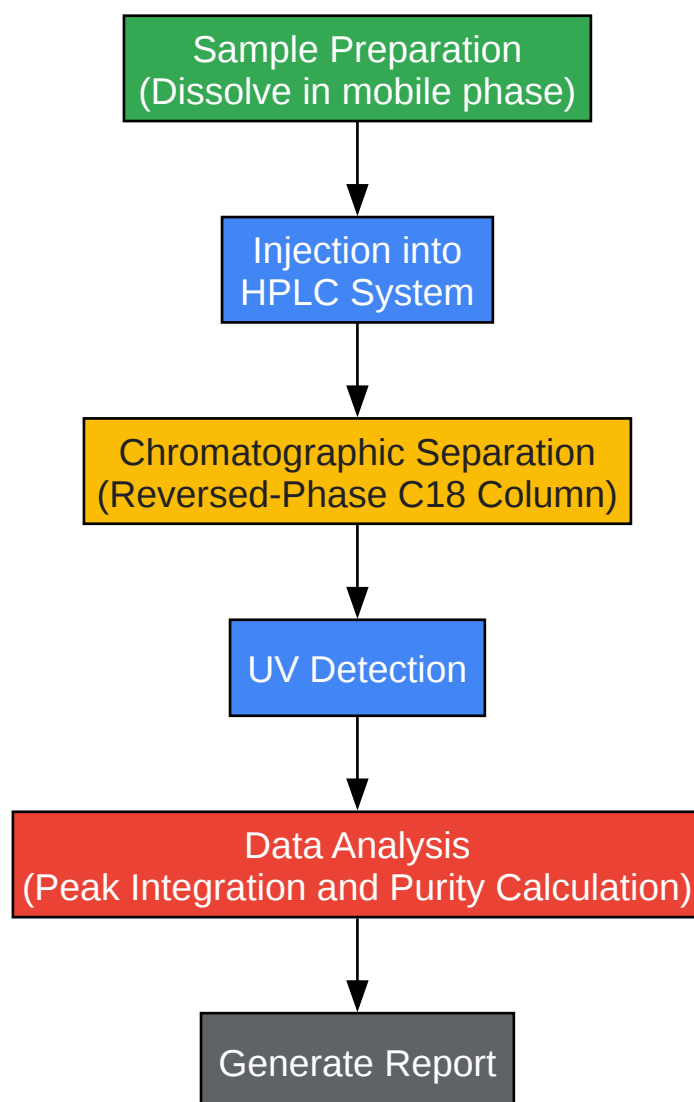


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Caption: A general workflow for the synthesis of **Atropine oxide hydrochloride**.

Analytical Workflow for Purity Determination

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of **Atropine oxide hydrochloride**.



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Caption: A typical workflow for the purity analysis of **Atropine oxide hydrochloride** by HPLC.

Conclusion

This technical guide has provided a detailed overview of the essential physicochemical properties of **Atropine oxide hydrochloride**. The data and protocols presented herein are intended to serve as a valuable resource for researchers and professionals in the field of drug development. A thorough understanding of these properties is paramount for the rational design of formulations, the development of robust analytical methods, and the successful progression of this compound through the research and development pipeline. Further characterization, particularly quantitative solubility studies across a range of pH values and

detailed spectroscopic analysis, will be beneficial for a more complete understanding of this promising molecule.

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